

Technical Guide: Safe Handling and Precautions for 5-Methylpyridin-2(1H)-one

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Compound of Interest

Compound Name: 5-Methylpyridin-2(1H)-one

Cat. No.: B3021862

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and relevant experimental context for **5-Methylpyridin-2(1H)-one**. The information is intended to support laboratory research and development activities by promoting safe handling practices and providing a deeper understanding of the compound's characteristics.

Chemical Identification and Properties

5-Methylpyridin-2(1H)-one, also known as 2-hydroxy-5-methylpyridine, is a substituted pyridine derivative.^[1] It serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1]

Table 1: Physicochemical Data for **5-Methylpyridin-2(1H)-one**

Property	Value	Reference
Molecular Formula	C6H7NO	[2]
Molecular Weight	109.13 g/mol	[3]
CAS Number	1003-68-5	
Melting Point	30 - 32 °C (86 - 90 °F)	[3]
Boiling Point	250 °C (482 °F) at 987 hPa	[3]
Appearance	Solid	[4]

Safety and Hazard Information

5-Methylpyridin-2(1H)-one is classified as harmful and an irritant. Adherence to safety guidelines is crucial to minimize risk.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed.[2] [3]
Skin irritation	2	H315: Causes skin irritation.[2] [3]
Serious eye irritation	2A	H319: Causes serious eye irritation.[2][3]
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation.[2][3]

Table 3: Toxicological Data

Test	Species	Route	Value
LD50	Quail	Oral	421 mg/kg[3]

Safe Handling and Storage Protocols

Proper handling and storage are essential to ensure laboratory safety and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **5-Methylpyridin-2(1H)-one**.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH).	Protects against splashes and dust particles.[1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flamm resistant and impervious clothing.	Prevents skin contact and irritation.[1][3]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	Prevents inhalation of dust and vapors, which can cause respiratory irritation.[1][3]

Engineering Controls

Work should be conducted in a well-ventilated area.[1] A local exhaust ventilation system or a chemical fume hood is recommended to minimize exposure. Ensure safety showers and eyewash stations are readily accessible.

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from incompatible materials such as strong oxidizing agents and acid chlorides.[3]

Spill and Waste Disposal

In case of a spill, avoid dust formation and breathing vapors.[1] Evacuate the area and remove all sources of ignition.[1] Collect the spilled material using non-sparking tools and place it in a suitable, closed container for disposal.[1] Dispose of contents and container to an approved waste disposal plant.[3]

Experimental Protocols

The following are examples of experimental procedures involving pyridinone derivatives. These are provided for informational purposes and should be adapted and optimized based on specific laboratory conditions and safety assessments.

Synthesis of 2-Hydroxy-5-methylpyridine

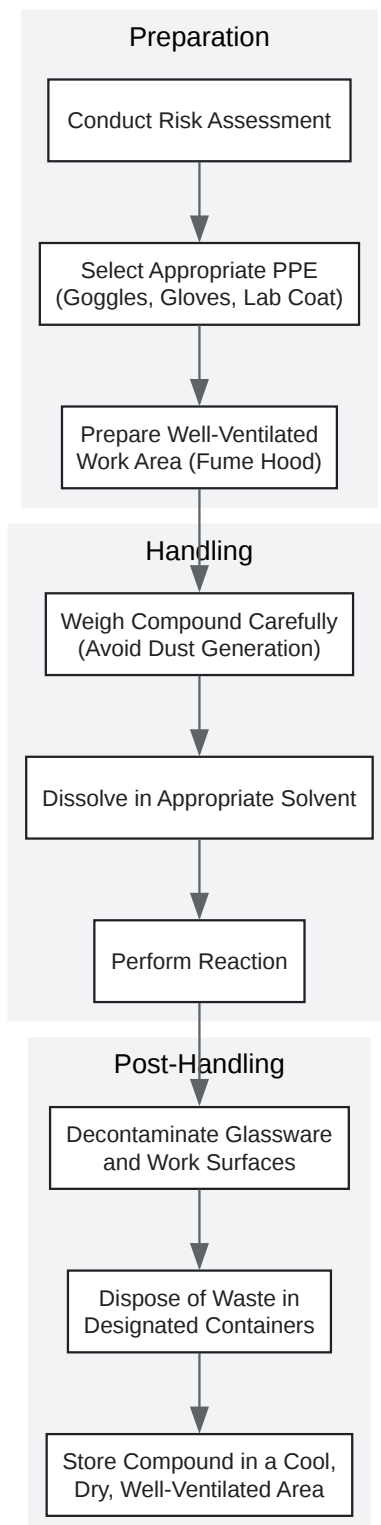
This procedure describes the synthesis of the target compound from 2-amino-5-methylpyridine.

- **Reaction Setup:** A two-necked, round-bottomed flask equipped with an internal thermometer and a magnetic stirrer is charged with water and concentrated sulfuric acid.[4]
- **Diazotization:** The aqueous solution is cooled to below 0°C in an acetone/ice bath. 2-Amino-5-methylpyridine is added.[4] An aqueous solution of sodium nitrite is then added at a rate that maintains the reaction temperature between 0-5°C.[4]
- **Hydrolysis:** After the addition of the nitrite solution is complete, the mixture is stirred at 0°C for 45 minutes and then heated to 95°C for 15 minutes.[4]
- **Work-up and Purification:** The reaction mixture is cooled to room temperature and neutralized to a pH of 6.5-7.0 with a 50% w/w aqueous sodium hydroxide solution.[4] The solution is then heated to 60°C and extracted with ethyl acetate.[4] The combined organic fractions are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.[4]
- **Recrystallization:** The crude product is purified by recrystallization from hot/cold ethyl acetate to yield 2-hydroxy-5-methylpyridine as white crystalline needles.[4]

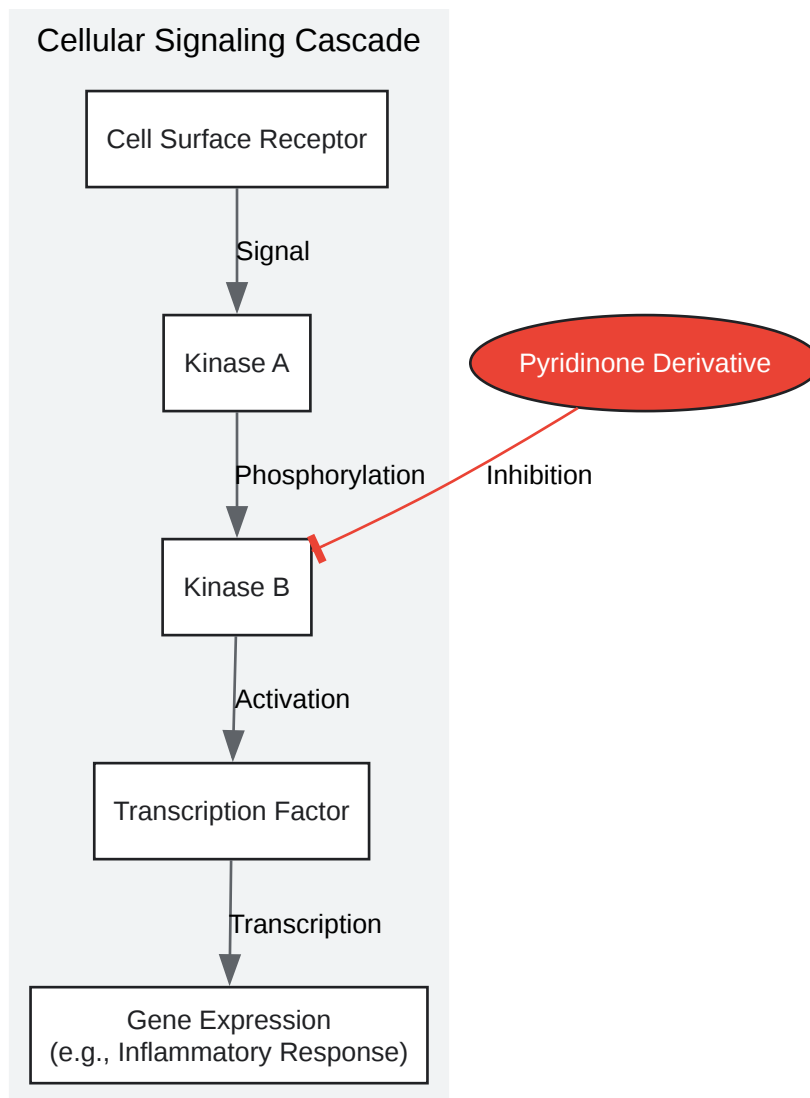
Visualized Workflows and Pathways

The following diagrams illustrate a logical workflow for safe handling and a hypothetical signaling pathway for a related bioactive compound.

Safe Handling Workflow for 5-Methylpyridin-2(1H)-one



Hypothetical Inhibitory Action of a Pyridinone Derivative



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